

4,6-dihydroxybenzene-1,3-disulfonic acid CAS number and molecular structure.

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Compound of Interest

Compound Name: 4,6-dihydroxybenzene-1,3-disulfonic Acid

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In-Depth Technical Guide to 4,6-dihydroxybenzene-1,3-disulfonic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4,6-dihydroxybenzene-1,3-disulfonic acid**, including its chemical identity, molecular structure, physicochemical properties, and detailed experimental protocols for its synthesis and analysis.

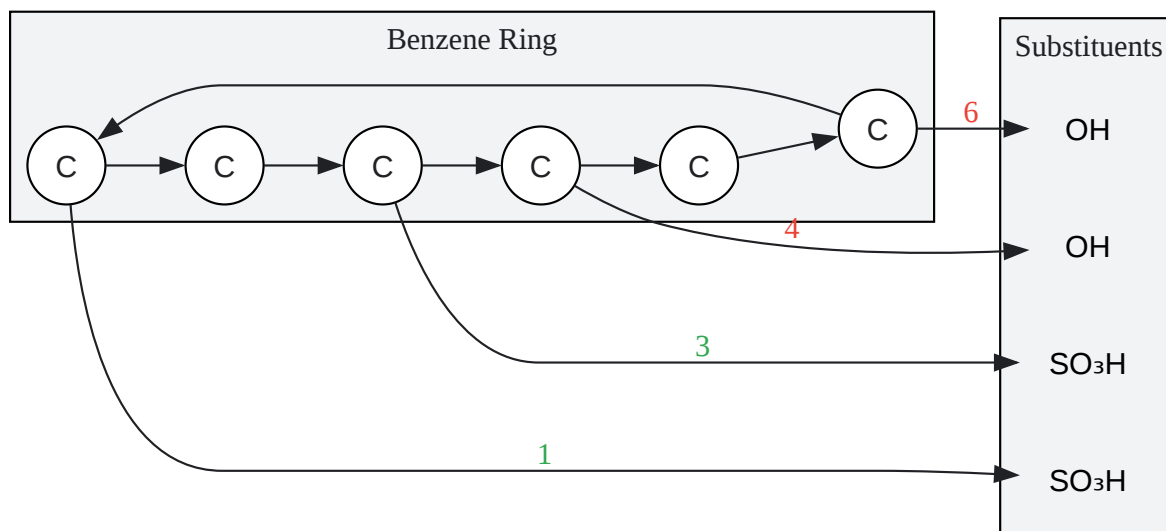
Chemical Identity and Molecular Structure

CAS Number: 17724-11-7[1][2][3]

IUPAC Name: **4,6-dihydroxybenzene-1,3-disulfonic acid**[3]

Synonyms: Resorcinol-4,6-disulfonic acid, 4,6-Dihydroxybenzene-1,3-bis(sulfonic acid)[3]

The molecular structure of **4,6-dihydroxybenzene-1,3-disulfonic acid** consists of a benzene ring substituted with two hydroxyl (-OH) groups at positions 4 and 6, and two sulfonic acid (-SO₃H) groups at positions 1 and 3.



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Caption: Molecular structure of **4,6-dihydroxybenzene-1,3-disulfonic acid**.

Physicochemical Properties

The quantitative data for **4,6-dihydroxybenzene-1,3-disulfonic acid** are summarized in the table below for easy reference and comparison.

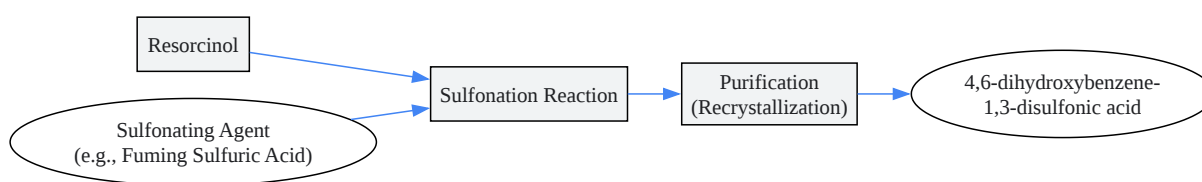
Property	Value	Reference
Molecular Formula	C ₆ H ₆ O ₈ S ₂	[2]
Molecular Weight	270.24 g/mol	[2]
Appearance	White to off-white powder	
Melting Point	>300 °C	
Solubility	High solubility in water	[1]
Acidity	Strong acid due to the sulfonic acid groups	[1]

Experimental Protocols

Synthesis via Sulfonation of Resorcinol

The primary method for the synthesis of **4,6-dihydroxybenzene-1,3-disulfonic acid** is the direct sulfonation of resorcinol (1,3-dihydroxybenzene).^[1] The hydroxyl groups of resorcinol are activating and ortho-, para-directing, which facilitates the introduction of the sulfonic acid groups at the 4 and 6 positions.

Reaction Workflow:



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Caption: Workflow for the synthesis of **4,6-dihydroxybenzene-1,3-disulfonic acid**.

Detailed Methodology:

While specific reaction parameters can be optimized, a general procedure involves the following steps, adapted from processes for similar dihydroxybenzene disulfonates:

- **Reaction Setup:** In a reaction vessel equipped with a stirrer and temperature control, carefully add resorcinol to an excess of a sulfonating agent, such as fuming sulfuric acid (oleum). The molar ratio of sulfuric acid to resorcinol is typically between 3:1 and 6:1.
- **Sulfonation:** The reaction mixture is heated to a temperature between 60 °C and 100 °C. The reaction is allowed to proceed for several hours to ensure complete disulfonation.
- **Quenching and Precipitation:** After cooling, the reaction mixture is cautiously diluted with water. The product can then be precipitated by the addition of a salt, such as sodium chloride, or by cooling the aqueous solution.

- **Purification by Recrystallization:** The crude product is further purified by recrystallization. A common solvent system is a mixture of ethanol and water (e.g., in a 3:1 volume ratio). The crude material is dissolved in the hot solvent mixture and allowed to cool slowly to induce crystallization of the purified product. The crystals are then collected by filtration.

Analytical Methods

High-Performance Liquid Chromatography (HPLC):

HPLC is a suitable method for assessing the purity of **4,6-dihydroxybenzene-1,3-disulfonic acid** and for separating it from other isomers. A general reverse-phase HPLC method can be employed:

- **Column:** C18 reverse-phase column.[\[1\]](#)
- **Mobile Phase:** An isocratic or gradient elution using a mixture of an aqueous acidic solution (e.g., 0.1% phosphoric acid in water) and an organic solvent like acetonitrile.[\[1\]](#)[\[4\]](#) The acidic mobile phase ensures that the sulfonic acid groups are protonated, leading to consistent retention times.[\[1\]](#)
- **Detection:** UV detection at a suitable wavelength, for example, 255 nm.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

NMR spectroscopy is used for the structural elucidation and confirmation of **4,6-dihydroxybenzene-1,3-disulfonic acid**.

- **¹H NMR:** The proton NMR spectrum is expected to show distinct signals for the aromatic protons and the hydroxyl protons, providing information about their chemical environment and connectivity.
- **¹³C NMR:** The carbon-13 NMR spectrum will exhibit unique peaks for each carbon atom in the benzene ring, with the chemical shifts of the carbons bonded to the hydroxyl and sulfonic acid groups being characteristic of the molecule's structure.

While specific spectral data for the 4,6-isomer is not readily available in the searched literature, the related isomer, 4,5-dihydroxybenzene-1,3-disulfonic acid, shows aromatic proton signals

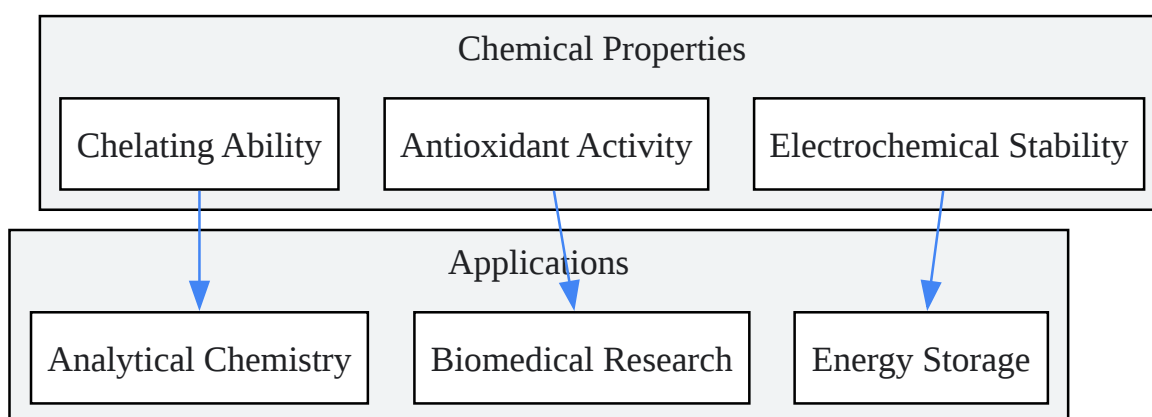
around 7.20 ppm and 7.50 ppm in ^1H NMR (in D_2O).^[5] Similar shifts would be expected for the 4,6-isomer.

Applications in Research and Development

4,6-dihydroxybenzene-1,3-disulfonic acid is a molecule of interest in various scientific fields due to its unique chemical properties.

- **Chelating Agent:** The presence of both hydroxyl and sulfonic acid groups allows the molecule to act as a multidentate ligand, capable of forming stable complexes with various metal ions. This makes it useful in analytical chemistry for the colorimetric detection of metals and in applications such as metal ion extraction.^[1]
- **Antioxidant Properties:** This compound is recognized as a potent antioxidant and a scavenger of reactive oxygen species (ROS).^[1] Its ability to mitigate oxidative stress is a subject of ongoing research.
- **Electrochemical Applications:** The compound has demonstrated stability during repeated electrochemical cycling, suggesting its potential use in energy storage systems like redox flow batteries.^[1]

Logical Relationship of Properties and Applications:



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Caption: Relationship between the chemical properties and applications.

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